

3-Bromocyclohexanone CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Bromocyclohexanone

Cat. No.: B1628328

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An In-depth Technical Guide to 3-Bromocyclohexanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromocyclohexanone**, a key intermediate in organic synthesis. This document details its chemical and physical properties, synthesis, and applications, with a focus on its role in pharmaceutical and materials science research.

Core Chemical Data

CAS Number: 62784-60-5 Molecular Weight: 177.04 g/mol

3-Bromocyclohexanone is a cyclic ketone distinguished by a six-membered carbon ring with a ketone functional group at the first position and a bromine atom at the third.[\[1\]](#) This structure, with the molecular formula C_6H_9BrO , is fundamental to its reactivity and utility as a versatile building block in complex molecule synthesis.[\[1\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative data for **3-Bromocyclohexanone**.

Property	Value	Reference(s)
CAS Number	62784-60-5	[2] [3]
Molecular Formula	C ₆ H ₉ BrO	[2] [3]
Molecular Weight	177.04 g/mol	[2] [3]
Boiling Point	96-99 °C at 18 mmHg	[1]
Appearance	Colorless to pale yellow liquid	[1]
Purity (via Fractional Distillation)	95-98%	[1]
Purity (via Column Chromatography)	98-99%	[1]

Experimental Protocols

The synthesis of **3-Bromocyclohexanone** is most commonly achieved through the bromination of cyclohexanone. The following protocol is a representative method.

Synthesis of 3-Bromocyclohexanone via Bromination of Cyclohexanone

This protocol details the direct bromination of cyclohexanone using molecular bromine with an acid catalyst, a common method for synthesizing α -haloketones.

Materials:

- Cyclohexanone
- Molecular Bromine (Br₂)
- Acetic Acid (as solvent and catalyst)
- Carbon Tetrachloride (as co-solvent, optional)
- Saturated Sodium Bicarbonate Solution (NaHCO₃)

- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄)
- Dichloromethane or Diethyl Ether (for extraction)

Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser, dissolve cyclohexanone in acetic acid.
- Bromine Addition: Cool the flask in an ice bath. Slowly add a solution of molecular bromine in acetic acid or carbon tetrachloride to the reaction mixture via the dropping funnel over a period of 1-2 hours, maintaining the temperature at 0-5 °C.
- Reaction Progression: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Workup:
 - Once the reaction is complete, carefully quench the reaction by adding saturated sodium bicarbonate solution until the effervescence ceases.
 - Transfer the mixture to a separatory funnel.
 - Extract the aqueous layer with dichloromethane or diethyl ether (3 x 50 mL).
 - Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Purification:
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
 - The crude product can be purified by vacuum distillation to yield **3-Bromocyclohexanone**.[\[1\]](#)

Key Chemical Reactions and Applications

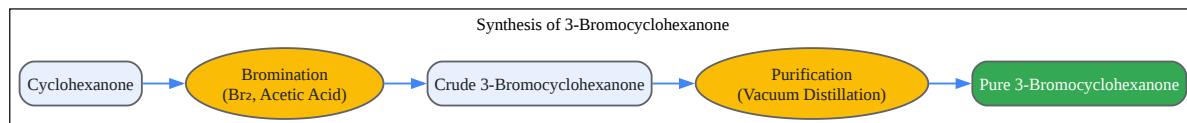
3-Bromocyclohexanone is a valuable intermediate due to the reactivity of both its ketone and bromo functional groups.

- Nucleophilic Substitution: The bromine atom can be readily displaced by various nucleophiles, allowing for the introduction of a wide range of functional groups.[1]
- Reduction: The carbonyl group can be reduced to a hydroxyl group using reducing agents like sodium borohydride or lithium aluminum hydride.[1]
- Grignard Reactions: The ketone can react with Grignard reagents to form tertiary alcohols.[1]

These reactions make **3-Bromocyclohexanone** a crucial starting material in the synthesis of pharmaceuticals and advanced polymers.[1]

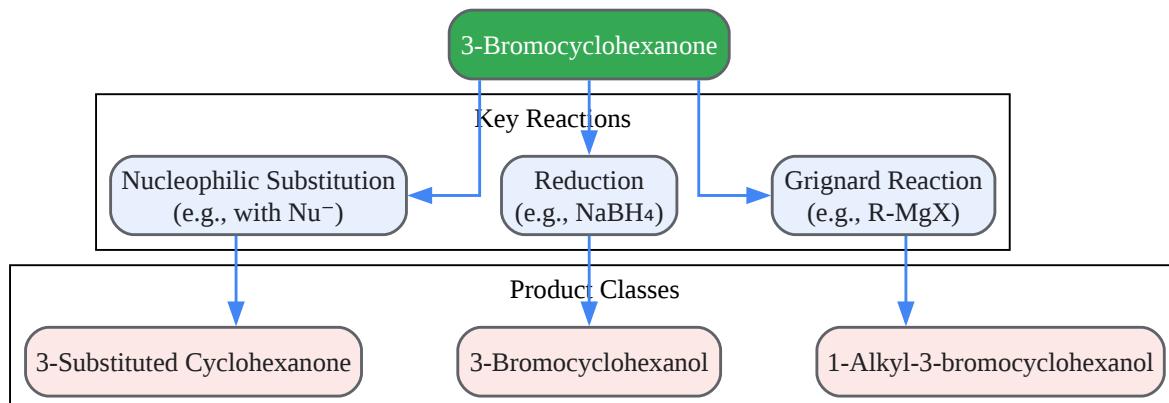
Experimental Workflow and Logical Relationships

The following diagrams illustrate the general workflow for the synthesis and subsequent reactions of **3-Bromocyclohexanone**.



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Synthesis of **3-Bromocyclohexanone** Workflow.



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Reaction Pathways of 3-Bromocyclohexanone.

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References

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